Introduction: The Utility of a Versatile Benzyl Alcohol Derivative

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Compound of Interest

Compound Name:	*(3-(Allyloxy)phenyl)methanol*
CAS No.:	*34905-07-2*
Cat. No.:	*B1516968*

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(3-(Allyloxy)phenyl)methanol, identified by CAS Number 34905-07-2, is a substituted benzyl alcohol that serves as a valuable and versatile building block in modern organic synthesis.[1][2] Its unique bifunctional nature, possessing both a reactive hydroxyl group and a terminal alkene, makes it a strategic intermediate for the synthesis of more complex molecules, particularly in the fields of medicinal chemistry and materials science. This guide provides a comprehensive overview of its commercial availability, quality control, synthesis, and safe handling, designed for researchers, scientists, and drug development professionals who require a reliable and well-characterized starting material.

Section 1: Commercial Availability and Procurement

(3-(Allyloxy)phenyl)methanol is readily available from several chemical suppliers, typically on a research scale. Procurement for larger-scale development or manufacturing may require custom synthesis inquiries. The compound is generally offered as a liquid with purity levels of 95% or higher.[3] When sourcing this material, it is critical to obtain a batch-specific Certificate of Analysis (CoA) to verify purity and identify any potential impurities that could impact downstream applications.

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Table 1: Commercial Supplier Overview

Supplier	CAS Number	Purity/Grade	Available Quantities
BLD Pharm	34905-07-2	Research Grade	Inquire for details[1]
ChemBridge	34905-07-2	95%	250 mg[3]
Aldlab Chemicals	177837-80-8	95%	1g, 5g[4]

*Note: Aldlab Chemicals lists the related compound (3,5-bis(allyloxy)phenyl)methanol.[4] Researchers should ensure they are sourcing the correct mono-allyloxy variant.

Section 2: Physicochemical & Structural Properties

Understanding the fundamental properties of **(3-(Allyloxy)phenyl)methanol** is essential for its effective use in experimental design.

Table 2: Key Physicochemical Data

Property	Value	Source
CAS Number	34905-07-2	PubChem[2]
Molecular Formula	$C_{10}H_{12}O_2$	PubChem[2]
Molecular Weight	164.20 g/mol	PubChem[2]
IUPAC Name	(3-prop-2-enoxyphenyl)methanol	PubChem[2]
Appearance	Liquid	ChemBridge[3]
LogP	1.80	ChemBridge[3]

Section 3: Synthesis Rationale and Quality Control

While commercially available, understanding the synthesis of **(3-(Allyloxy)phenyl)methanol** provides insight into potential impurities. A common and efficient method is the Williamson

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ether synthesis.

Proposed Synthetic Pathway

The synthesis involves the O-alkylation of 3-hydroxybenzyl alcohol with an allyl halide (e.g., allyl bromide) in the presence of a mild base.

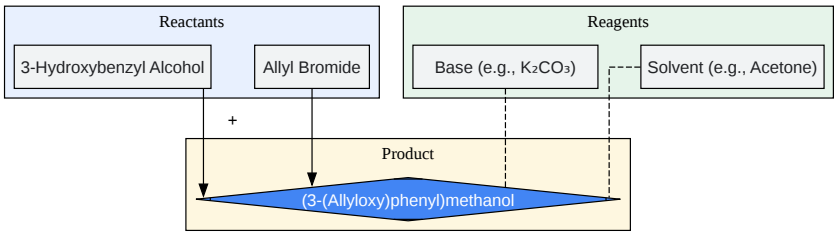

Fig. 1: Williamson Ether Synthesis Pathway

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Caption: Fig. 1: Williamson Ether Synthesis Pathway for **(3-(Allyloxy)phenyl)methanol**.

Causality Behind Experimental Choices:

- Base Selection: A weak base like potassium carbonate (K_2CO_3) is preferred over strong bases like sodium hydride (NaH). This is because 3-hydroxybenzyl alcohol has two acidic protons (phenolic and benzylic). Using a strong base could lead to deprotonation at both sites, resulting in unwanted side products. K_2CO_3 is sufficiently basic to deprotonate the more acidic phenolic hydroxyl without significantly affecting the benzylic alcohol.
- Solvent Choice: A polar aprotic solvent like acetone or acetonitrile is ideal. These solvents effectively dissolve the reactants but do not participate in the reaction, facilitating the S_n2 substitution mechanism.

Quality Control: A Self-Validating Analytical Workflow

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To ensure the identity and purity of **(3-(Allyloxy)phenyl)methanol**, whether purchased or synthesized, a rigorous quality control workflow is mandatory.

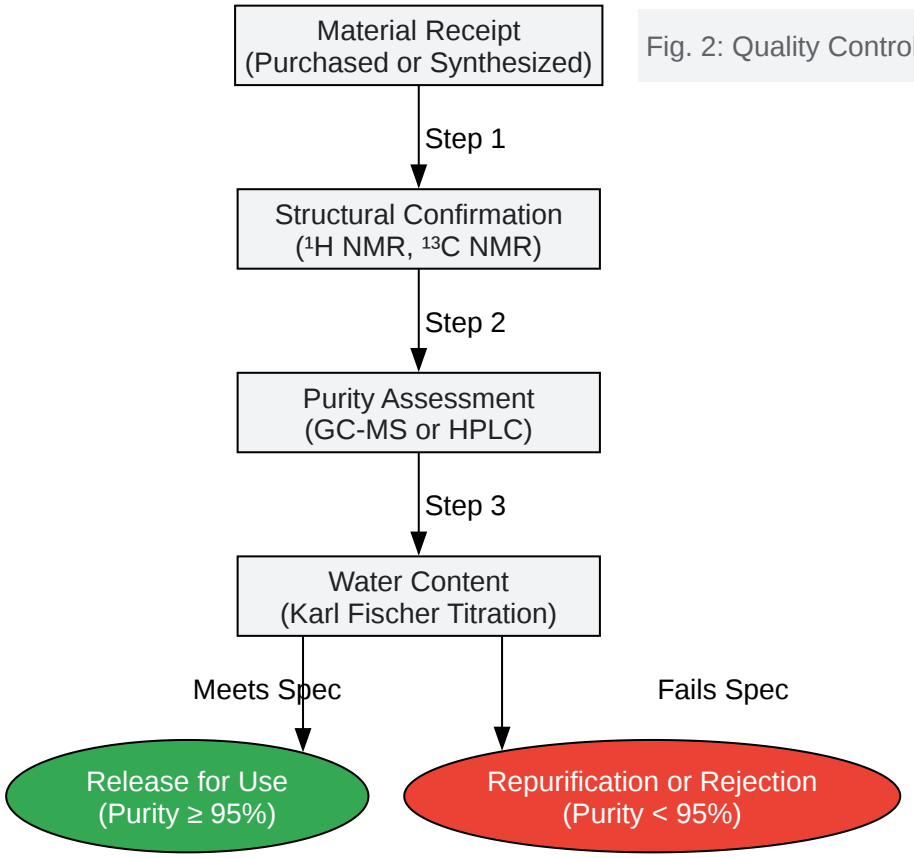

Fig. 2: Quality Control & Validation Workflow

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Caption: Fig. 2: Quality Control & Validation Workflow for **(3-(Allyloxy)phenyl)methanol**.

Detailed Methodologies:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ¹H NMR: This is the primary technique for structural confirmation. Key expected signals include:

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    - A triplet for the terminal vinyl proton (~5.9-6.1 ppm).
    - Two doublets for the internal vinyl protons (~5.2-5.4 ppm).
    - A doublet for the allylic methylene protons adjacent to the ether oxygen (~4.5 ppm).
    - A singlet for the benzylic methylene protons (~4.6 ppm).
    - A multiplet for the aromatic protons.
    - A singlet/triplet for the hydroxyl proton (variable shift).
  - ^{13}C NMR: Confirms the carbon skeleton, with distinct peaks expected for the aromatic, benzylic, and allylic carbons.
- Gas Chromatography-Mass Spectrometry (GC-MS):
  - This technique is ideal for assessing purity and identifying volatile impurities. The mass spectrum should show a molecular ion peak (m/z) corresponding to 164.20. Potential impurities to screen for include unreacted 3-hydroxybenzyl alcohol or residual allyl bromide.
- High-Performance Liquid Chromatography (HPLC):
  - For less volatile impurities, reverse-phase HPLC with UV detection is suitable. A gradient method using water and acetonitrile is typically effective for separating the product from starting materials and potential side products. The peak area percentage provides a quantitative measure of purity.

Section 4: Applications in Research and Development

The dual functionality of **(3-(Allyloxy)phenyl)methanol** makes it a strategic starting material.

- Medicinal Chemistry: The allyl group can be further functionalized via reactions like epoxidation, dihydroxylation, or Heck coupling. The benzyl alcohol can be oxidized to an aldehyde for use in reductive amination or Wittig reactions, or converted to a leaving group for nucleophilic substitution.

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- Materials Science: It can be used in the synthesis of polymers and resins. For instance, it serves as a precursor for creating specialized photoinitiators used in dental adhesives, where the allyloxy group provides a site for further modification.[5]

Section 5: Safety, Handling, and Storage

Proper handling and storage are paramount to ensure safety and maintain the integrity of the compound.

- Personal Protective Equipment (PPE): Always wear appropriate protective gloves, clothing, and eye/face protection (safety glasses with side shields or goggles).[6][7] Work should be conducted in a well-ventilated area or under a chemical fume hood.[8]
- Handling: Avoid breathing vapors or mists.[6] Do not ingest.[6] Wash hands thoroughly after handling.[6] Keep away from open flames, hot surfaces, and sources of ignition as the material is combustible.[6]
- First Aid:
  - Eyes: Rinse immediately with plenty of water for at least 15 minutes.[6]
  - Skin: Wash off immediately with soap and plenty of water while removing all contaminated clothing.[6]
  - Inhalation: Remove to fresh air. If not breathing, give artificial respiration.[6]
  - Ingestion: Do NOT induce vomiting. Drink plenty of water and seek immediate medical attention.[6][7]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[6][8] Keep away from heat, sparks, and flame.[6] The compound should be stored under an inert atmosphere if long-term stability is required.
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[6][8]

Conclusion

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(3-(Allyloxy)phenyl)methanol is a commercially accessible and highly functionalized building block with significant potential in drug discovery and materials science. Its procurement requires careful attention to supplier specifications and purity. A robust analytical workflow is essential to validate the material's identity and quality before its incorporation into synthetic routes. By adhering to the principles of safe handling and proper storage, researchers can effectively leverage this versatile compound to advance their scientific objectives.

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